

A Comprehensive Technical Guide to 2-(2-Chloroethyl)-1,3-dioxolane

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Compound of Interest

Compound Name: 2-(2-Chloroethyl)-1,3-dioxolane

CAS No.: 4362-36-1

Cat. No.: B1596187

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a detailed overview of **2-(2-chloroethyl)-1,3-dioxolane**, a heterocyclic compound with significant potential in organic synthesis and as a building block in the development of novel chemical entities. This document furnishes its core chemical and physical properties, explores its synthesis and reactivity, discusses its current and potential applications, particularly in the pharmaceutical industry, and outlines essential safety and handling protocols. While detailed experimental data for this specific molecule is emerging, this guide draws upon established principles of organic chemistry and comparative analysis with structurally related compounds to provide a comprehensive and insightful resource for laboratory professionals.

Core Compound Identification and Properties

2-(2-Chloroethyl)-1,3-dioxolane is a chlorinated derivative of 1,3-dioxolane. The dioxolane ring serves as a protective group for a carbonyl functional group, a common strategy in multi-

step organic synthesis. The presence of a reactive chloroethyl side chain makes it a valuable intermediate for introducing this structural motif into larger molecules.

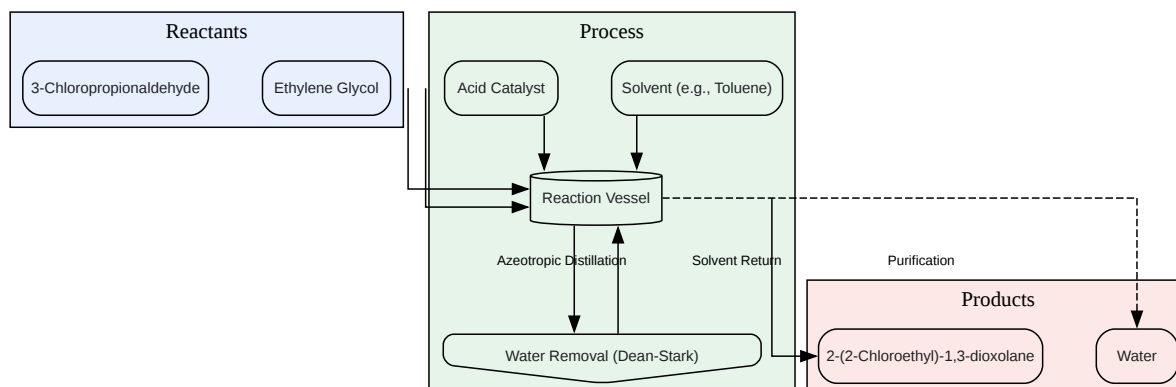
Table 1: Chemical and Physical Properties of **2-(2-Chloroethyl)-1,3-dioxolane**

Property	Value	Source(s)
CAS Number	4362-36-1	[1]
Molecular Formula	C ₅ H ₉ ClO ₂	[1]
Molecular Weight	136.58 g/mol	[1]
Boiling Point	179.6 °C at 760 mmHg	[1]
Density	1.14 g/cm ³	[1]
Flash Point	71.5 °C	[1]
Appearance	Colorless to light yellow liquid	
Purity	Typically >95.0% (GC)	

Synthesis and Mechanistic Considerations

The synthesis of **2-(2-chloroethyl)-1,3-dioxolane** typically involves the protection of a carbonyl group in a precursor molecule. A common and efficient method is the acetalization of 3-chloropropionaldehyde with ethylene glycol in the presence of an acid catalyst.

General Synthesis Workflow



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Caption: General workflow for the synthesis of **2-(2-Chloroethyl)-1,3-dioxolane**.

Detailed Experimental Protocol (Hypothetical)

- **Materials:** 3-chloropropionaldehyde, ethylene glycol, p-toluenesulfonic acid (catalyst), toluene, saturated sodium bicarbonate solution, anhydrous magnesium sulfate, rotary evaporator, distillation apparatus.
- **Procedure:**
 - To a round-bottom flask equipped with a Dean-Stark apparatus and a condenser, add 3-chloropropionaldehyde, an equimolar amount of ethylene glycol, and a catalytic amount of p-toluenesulfonic acid in toluene.
 - Heat the mixture to reflux and collect the water in the Dean-Stark trap until no more water is formed.
 - Cool the reaction mixture to room temperature and wash with a saturated sodium bicarbonate solution to neutralize the acid catalyst.

- Separate the organic layer, wash with brine, and dry over anhydrous magnesium sulfate.
- Filter the drying agent and concentrate the organic layer using a rotary evaporator.
- Purify the crude product by vacuum distillation to obtain pure **2-(2-chloroethyl)-1,3-dioxolane**.

Chemical Reactivity and Applications in Drug Development

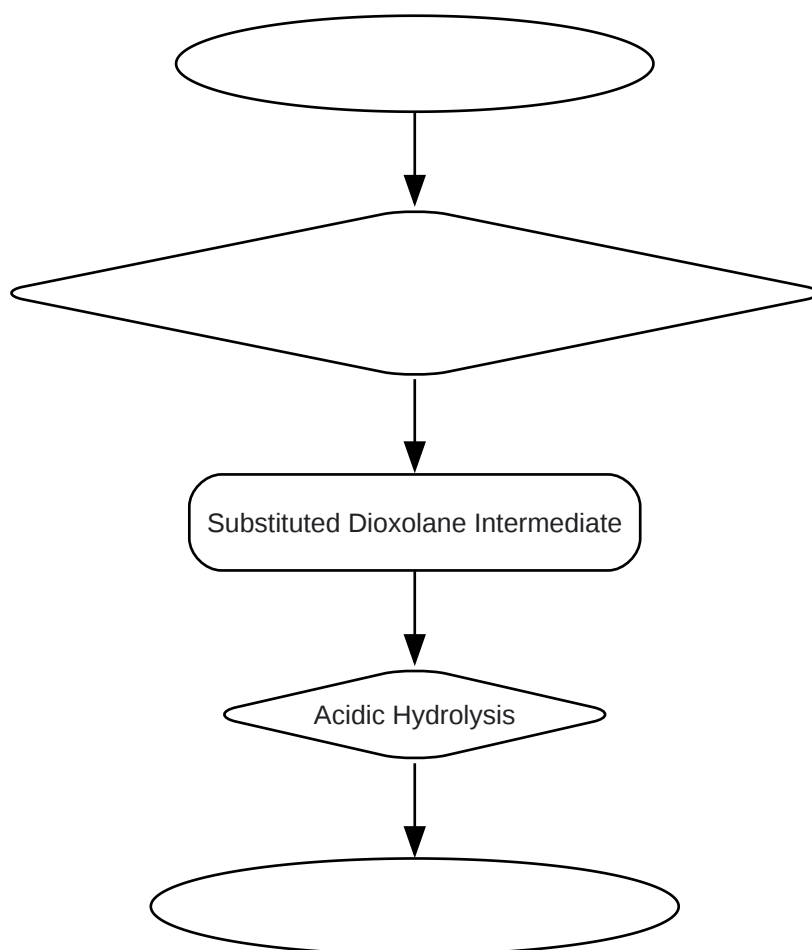
The reactivity of **2-(2-chloroethyl)-1,3-dioxolane** is dominated by the chloroethyl side chain, which is susceptible to nucleophilic substitution reactions. The dioxolane ring is generally stable under neutral and basic conditions but can be hydrolyzed with aqueous acid to deprotect the aldehyde functionality.

This dual reactivity makes it a versatile building block in organic synthesis. It can be used as a precursor to introduce a protected aldehyde group into a molecule via substitution of the chloride, followed by deprotection of the dioxolane.

Potential Applications in Medicinal Chemistry

While specific applications of **2-(2-chloroethyl)-1,3-dioxolane** in marketed drugs are not widely documented, its structural motifs are present in various pharmacologically active compounds. The related compound, 2-(chloromethyl)-1,3-dioxolane, is a key intermediate in the synthesis of Doxofylline, a bronchodilator used in the treatment of asthma and COPD.^{[2][3]} This suggests that **2-(2-chloroethyl)-1,3-dioxolane** could serve as a valuable starting material or intermediate for the synthesis of novel therapeutic agents.

The chloroethyl group allows for the facile introduction of the dioxolane moiety onto nucleophilic scaffolds, such as amines, thiols, and alcohols, which are common functional groups in drug candidates.



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Caption: Synthetic utility of **2-(2-Chloroethyl)-1,3-dioxolane**.

Spectroscopic Characterization (Predicted)

Detailed, published spectroscopic data for **2-(2-chloroethyl)-1,3-dioxolane** is not readily available. However, based on its structure, the following spectral characteristics can be predicted.

Table 2: Predicted Spectroscopic Data for **2-(2-Chloroethyl)-1,3-dioxolane**

Technique	Predicted Features	Rationale
^1H NMR	- Triplet around 5.0-5.2 ppm (1H, -OCHO)- Multiplet around 3.9-4.1 ppm (4H, -OCH ₂ CH ₂ O)- Triplet around 3.6-3.8 ppm (2H, -CH ₂ Cl)- Multiplet around 2.0-2.2 ppm (2H, -CH ₂ CH ₂ Cl)	Chemical shifts are influenced by the electronegativity of adjacent oxygen and chlorine atoms.
^{13}C NMR	- Peak around 100-105 ppm (-OCHO)- Peak around 65 ppm (-OCH ₂ CH ₂ O)- Peak around 40-45 ppm (-CH ₂ Cl)- Peak around 35-40 ppm (-CH ₂ CH ₂ Cl)	The acetal carbon is significantly downfield.
IR	- Strong C-O stretching bands around 1050-1150 cm ⁻¹ - C-H stretching bands around 2850-3000 cm ⁻¹ - C-Cl stretching band around 650-750 cm ⁻¹	Characteristic absorptions for an acetal and an alkyl chloride.
MS	- Molecular ion peak (M ⁺) at m/z 136- Isotopic peak (M+2) at m/z 138 (approx. 1/3 intensity of M ⁺)- Fragmentation pattern showing loss of CH ₂ Cl, C ₂ H ₄ Cl	The presence of chlorine results in a characteristic isotopic pattern.

Safety, Handling, and Storage

As a chlorinated organic compound, **2-(2-chloroethyl)-1,3-dioxolane** should be handled with appropriate care in a well-ventilated laboratory fume hood. Personal protective equipment, including safety goggles, gloves, and a lab coat, should be worn at all times.

- Hazard Statements (Predicted based on similar compounds): Harmful if swallowed, in contact with skin, or if inhaled. Causes skin and eye irritation.[4]

- Precautionary Statements (Predicted based on similar compounds): Avoid breathing vapors. Wash hands thoroughly after handling. Wear protective gloves and eye protection.
- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated area away from incompatible materials such as strong oxidizing agents.[5]

Conclusion

2-(2-Chloroethyl)-1,3-dioxolane is a valuable synthetic intermediate with considerable potential in the fields of organic synthesis and drug discovery. Its bifunctional nature, combining a stable protecting group with a reactive alkyl halide, allows for its strategic incorporation into complex molecular architectures. While further research is needed to fully elucidate its applications, this guide provides a solid foundation for scientists and researchers looking to utilize this compound in their work.

References

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